GSK-J2 not showing expected lack of effect

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Compound of Interest

Compound Name:	*GSK-J2*
CAS No.:	*1394854-52-4*
Cat. No.:	*B1139221*

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Welcome to the Technical Support Center for GSK-J series inhibitors. This guide provides troubleshooting advice and answers to frequently asked questions for researchers observing unexpected results with GSK-J4, particularly a lack of its expected biological effect.

Frequently Asked Questions (FAQs)

Q1: What are GSK-J4, GSK-J1, **GSK-J2**, and GSK-J5, and how are they related?

GSK-J4 is the active, cell-permeable compound used in most cellular experiments. It is an ethyl ester prodrug of GSK-J1.[1] Once inside the cell, esterases convert GSK-J4 into its active form, GSK-J1.[2] GSK-J1 is a potent inhibitor of the KDM6 family of histone demethylases, specifically JMJD3 (KDM6B) and UTX (KDM6A).[3][4]

GSK-J2 is an inactive regio-isomer of GSK-J1 and should be used as a negative control for in vitro (cell-free) assays.[4] GSK-J5 is the cell-permeable prodrug version of **GSK-J2** and serves as the proper negative control for GSK-J4 in cellular assays.[5]

Q2: What is the expected molecular effect of GSK-J4 treatment?

By inhibiting the H3K27 demethylases JMJD3 and UTX, GSK-J4 treatment is expected to cause an increase in the global and locus-specific levels of histone H3 trimethylated on lysine

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27 (H3K27me3).[6][7] Since H3K27me3 is a repressive epigenetic mark, this should lead to the silencing of target genes.[6]

Q3: How should I prepare and store my GSK-J4 stock solution?

Proper handling is critical for compound activity.

- Solvent: GSK-J4 is soluble in DMSO and ethanol (up to 100 mM).[8] It is recommended to use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce solubility.[9]
- Storage: Prepare stock solutions fresh if possible. For storage, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[9][10] Stock solutions in DMSO are generally stable for 1 to 6 months when stored properly.[3][8]

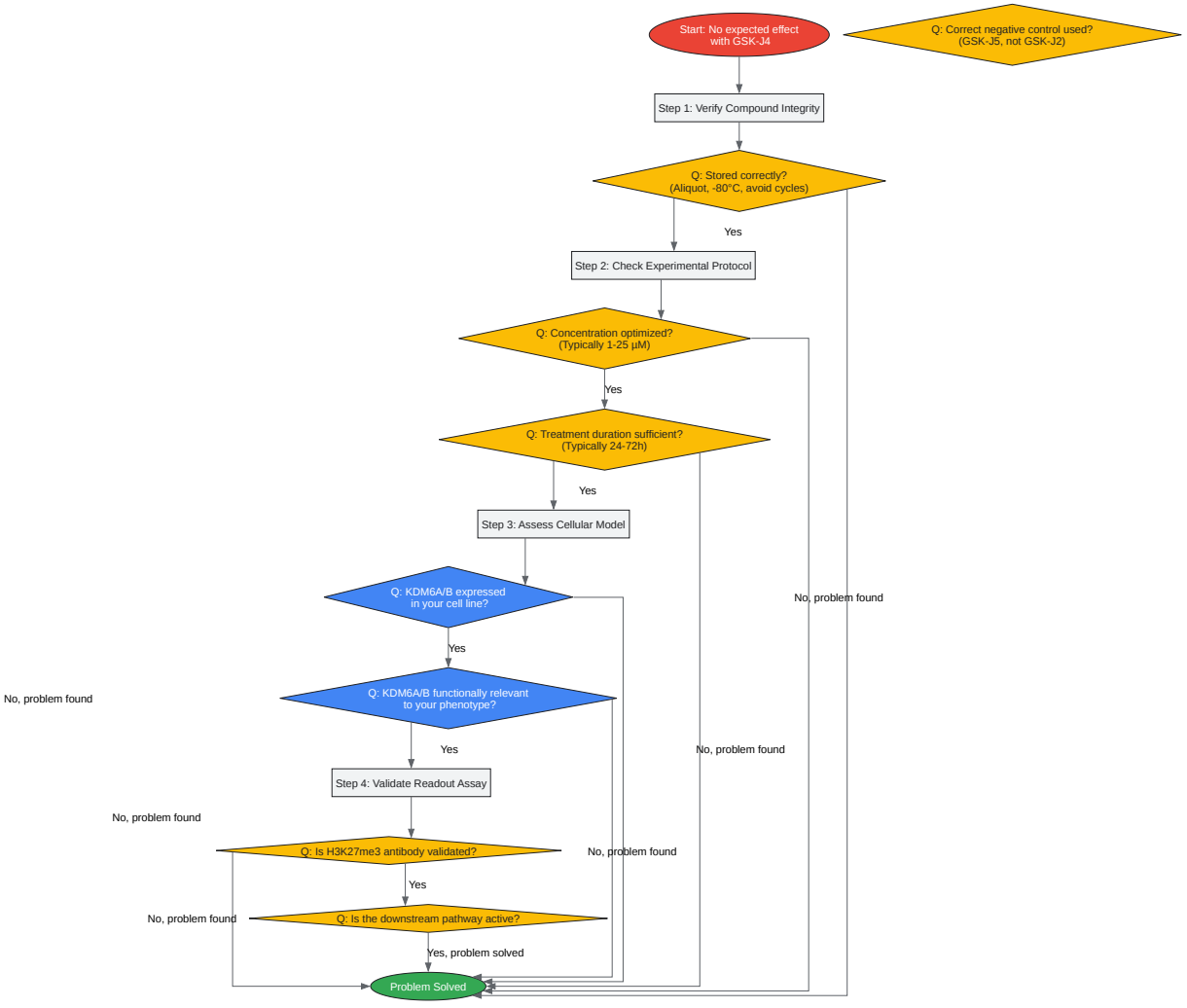
Troubleshooting Guide: GSK-J4 Not Showing Expected Effect

Core Problem: My experiment is complete, but I am not observing the expected increase in H3K27me3 levels or the anticipated downstream phenotypic effects (e.g., apoptosis, cell cycle arrest) after GSK-J4 treatment.

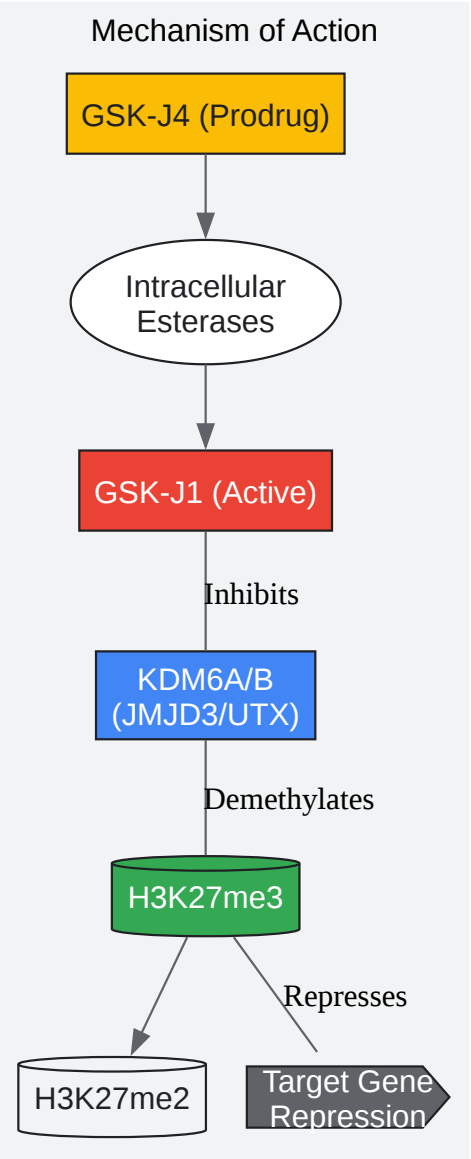
This guide is structured as a logical flow to diagnose the potential cause of the issue.

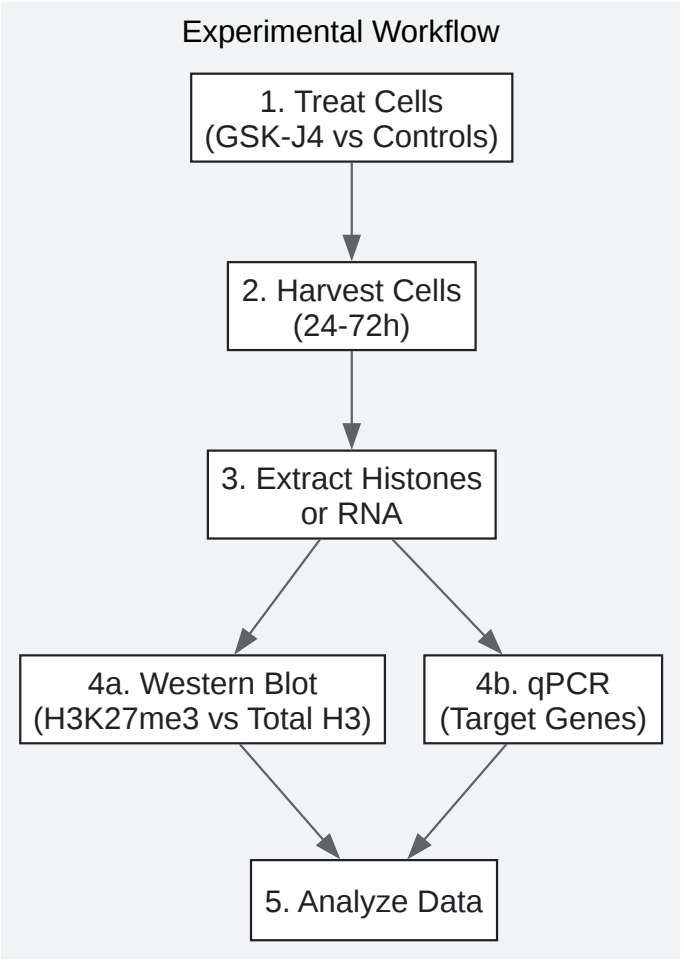
Diagram: Troubleshooting Logic Tree

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References

- 1. GSK-J4 | Ligand page | IUPHAR/BPS Guide to IMMUNOPHARMACOLOGY [guidetoimmunopharmacology.org]
- 2. apexbt.com [apexbt.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. GSK-J1 | Structural Genomics Consortium [thesgc.org]
- 5. A selective jumonji H3K27 demethylase inhibitor modulates the proinflammatory macrophage response - PMC [pmc.ncbi.nlm.nih.gov]
- 6. GSK-J4: An H3K27 histone demethylase inhibitor, as a potential anti-cancer agent - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Frontiers | Inhibition of H3K27me3 Histone Demethylase Activity Prevents the Proliferative Regeneration of Zebrafish Lateral Line Neuromasts [frontiersin.org]
- 8. GSK J4 |Histone demethylase inhibitor | Hello Bio [hellobio.com]
- 9. selleckchem.com [selleckchem.com]
- 10. selleckchem.com [selleckchem.com]

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